

# Spectroscopic Profile of Picrolonic Acid: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Picrolonic acid*

Cat. No.: *B147441*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic properties of **picrolonic acid** (3-methyl-4-nitro-1-(p-nitrophenyl)-5-pyrazolone), a compound of significant interest in analytical chemistry and drug development. This document details its infrared (IR), nuclear magnetic resonance (NMR), and ultraviolet-visible (UV-Vis) spectroscopic data, along with detailed experimental protocols and a schematic for its synthesis.

## Chemical Structure and Properties

**Picrolonic acid** is a yellow crystalline solid with the molecular formula  $C_{10}H_8N_4O_5$  and a molecular weight of 264.19 g/mol. It is sparingly soluble in water but soluble in alcohol.<sup>[1]</sup> Its structure, characterized by a pyrazolone core with a methyl group and two nitro-substituted phenyl rings, is the basis for its unique spectroscopic signature.

## Spectroscopic Data

The following sections present the key spectroscopic data for **picrolonic acid** in a structured format to facilitate analysis and comparison.

### Infrared (IR) Spectroscopy

The IR spectrum of **picrolonic acid** exhibits characteristic absorption bands corresponding to its various functional groups. The data presented in Table 1 is based on typical IR absorption ranges for the functional groups present in the molecule.

Table 1: Predicted Infrared (IR) Spectral Data of **Picrolonic Acid**

| Wavenumber (cm <sup>-1</sup> ) | Intensity     | Assignment                                         |
|--------------------------------|---------------|----------------------------------------------------|
| ~3100-3000                     | Medium        | Aromatic C-H Stretch                               |
| ~2950-2850                     | Weak          | Aliphatic C-H Stretch (CH <sub>3</sub> )           |
| ~1710-1680                     | Strong        | C=O Stretch (Pyrazolone ring)                      |
| ~1600-1585                     | Medium-Strong | Aromatic C=C Stretch                               |
| ~1550-1500                     | Strong        | Asymmetric NO <sub>2</sub> Stretch                 |
| ~1500-1400                     | Medium        | Aromatic C=C Stretch                               |
| ~1350-1300                     | Strong        | Symmetric NO <sub>2</sub> Stretch                  |
| ~1300-1200                     | Medium        | C-N Stretch                                        |
| ~850                           | Strong        | C-H Out-of-plane Bending (p-disubstituted benzene) |

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Precise experimental NMR data for **picrolonic acid** is not readily available in the public domain. Therefore, the following tables provide predicted <sup>1</sup>H and <sup>13</sup>C NMR chemical shifts. These predictions are based on the analysis of its chemical structure and comparison with similar compounds, such as 1-(4-nitrophenyl)-3-methyl-5-pyrazolone.[\[2\]](#)

Table 2: Predicted <sup>1</sup>H NMR Spectral Data of **Picrolonic Acid**

| Chemical Shift ( $\delta$ , ppm) | Multiplicity | Integration | Assignment                             |
|----------------------------------|--------------|-------------|----------------------------------------|
| ~2.3                             | Singlet      | 3H          | -CH <sub>3</sub>                       |
| ~5.9                             | Singlet      | 1H          | -CH-NO <sub>2</sub>                    |
| ~8.0                             | Doublet      | 2H          | Aromatic H (ortho to NO <sub>2</sub> ) |
| ~8.4                             | Doublet      | 2H          | Aromatic H (meta to NO <sub>2</sub> )  |

Table 3: Predicted <sup>13</sup>C NMR Spectral Data of **Picrolonic Acid**

| Chemical Shift ( $\delta$ , ppm) | Assignment                 |
|----------------------------------|----------------------------|
| ~15                              | -CH <sub>3</sub>           |
| ~85                              | -CH-NO <sub>2</sub>        |
| ~120                             | Aromatic CH                |
| ~125                             | Aromatic CH                |
| ~145                             | Aromatic C-NO <sub>2</sub> |
| ~148                             | Aromatic C-N               |
| ~155                             | C=N                        |
| ~160                             | C=O                        |
| ~165                             | C-CH <sub>3</sub>          |

## Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy of **picrolonic acid** reveals characteristic absorption bands that are sensitive to the ionization state of the molecule.

Table 4: UV-Vis Spectral Data of **Picrolonic Acid**

| Form       | $\lambda_{\text{max}}$ (nm) | Solvent Conditions                                                 |
|------------|-----------------------------|--------------------------------------------------------------------|
| Nonionized | 322                         | Solvents of low to intermediate polarity                           |
| Anionic    | 355                         | Solvents of low to intermediate polarity in the presence of a base |

## Experimental Protocols

The following are generalized protocols for obtaining the spectroscopic data presented above. Instrument-specific parameters may require optimization.

### Infrared (IR) Spectroscopy

- **Sample Preparation:** A small amount of dry **picrolonic acid** is finely ground with potassium bromide (KBr) powder in a mortar and pestle. The mixture is then pressed into a thin, transparent pellet using a hydraulic press.
- **Instrumentation:** A Fourier Transform Infrared (FT-IR) spectrometer is used.
- **Data Acquisition:** The spectrum is typically recorded over the range of 4000-400  $\text{cm}^{-1}$ . A background spectrum of the KBr pellet is recorded and automatically subtracted from the sample spectrum.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Approximately 5-10 mg of **picrolonic acid** is dissolved in 0.5-0.7 mL of a deuterated solvent (e.g., DMSO- $\text{d}_6$  or  $\text{CDCl}_3$ ) in a standard 5 mm NMR tube.
- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher) is used.
- **Data Acquisition:**
  - $^1\text{H}$  NMR: A standard one-pulse sequence is used to acquire the proton spectrum. Chemical shifts are referenced to tetramethylsilane (TMS) at 0.00 ppm.

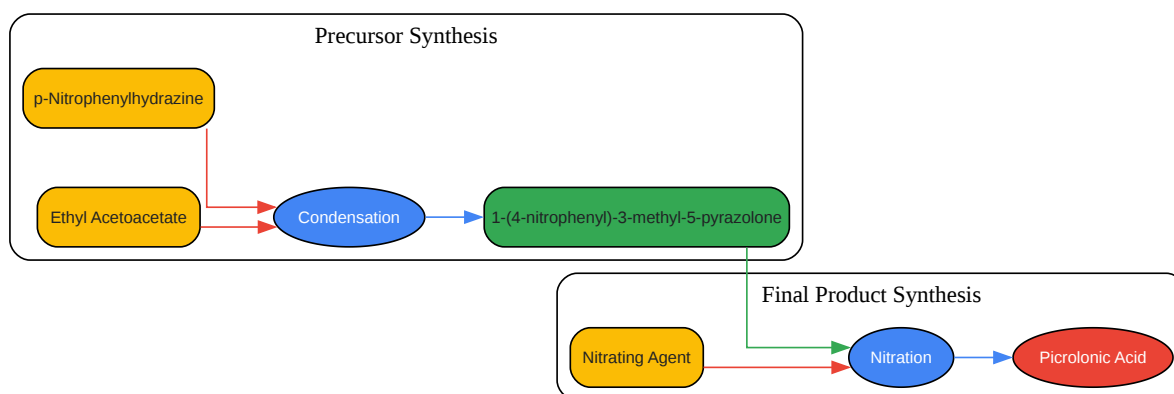
- $^{13}\text{C}$  NMR: A proton-decoupled pulse sequence is used to acquire the carbon spectrum to simplify the spectrum to single lines for each unique carbon atom. Chemical shifts are referenced to the solvent peak or TMS.

## Ultraviolet-Visible (UV-Vis) Spectroscopy

- Sample Preparation: A stock solution of **picrolonic acid** is prepared in a suitable solvent (e.g., ethanol or a buffer of known pH). Serial dilutions are made to obtain concentrations that result in absorbance values within the linear range of the instrument (typically 0.1-1.0).
- Instrumentation: A dual-beam UV-Vis spectrophotometer is used.
- Data Acquisition: The absorbance spectrum is recorded over a wavelength range of approximately 200-600 nm. A cuvette containing the pure solvent is used as a blank to zero the instrument.

## Synthesis Pathway

**Picrolonic acid** is synthesized via the nitration of 1-(4-nitrophenyl)-3-methyl-5-pyrazolone. The precursor itself is synthesized through the condensation of ethyl acetoacetate and p-nitrophenylhydrazine. The following diagram illustrates the logical workflow of this synthesis.

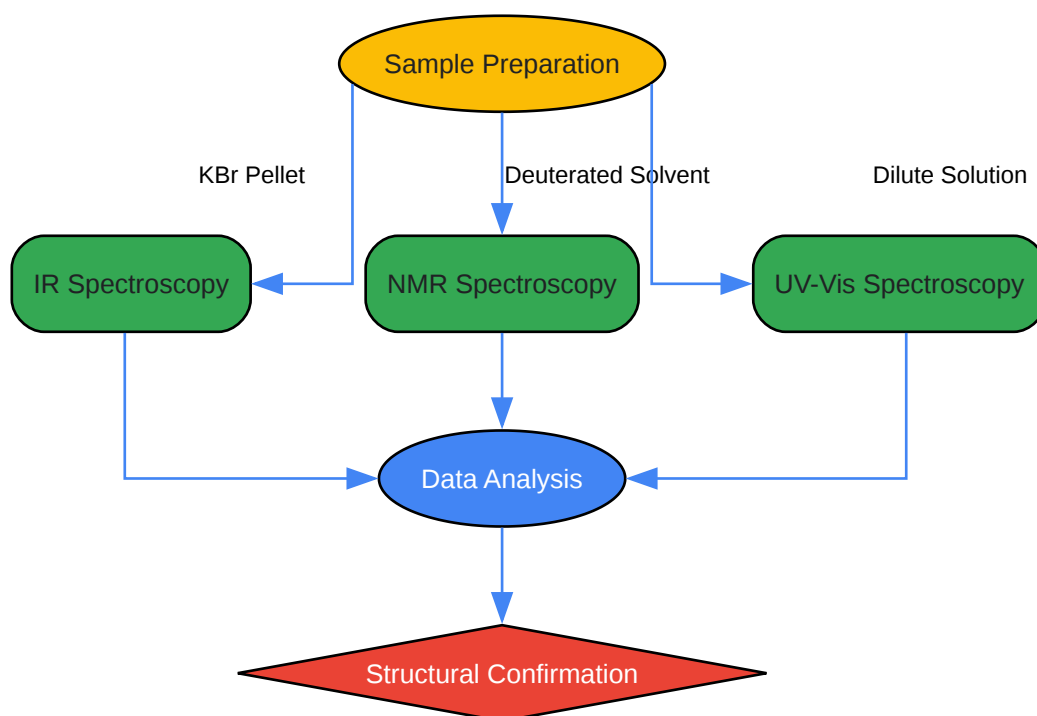


[Click to download full resolution via product page](#)

Caption: Logical workflow for the synthesis of **Picrolonic Acid**.

## Experimental Workflow for Spectroscopic Analysis

The following diagram outlines a typical experimental workflow for the complete spectroscopic characterization of a synthesized batch of **picrolonic acid**.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Picrolonic Acid [druglead.com]

- 2. 1-(4-NITROPHENYL)-3-METHYL-5-PYRAZOLONE(6402-09-1) 1H NMR  
[m.chemicalbook.com]
- To cite this document: BenchChem. [Spectroscopic Profile of Picrolonic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:  
[https://www.benchchem.com/product/b147441#spectroscopic-data-ir-nmr-uv-vis-of-picrolonic-acid]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)